

Commercial Suppliers and Technical Guide for Chlorotrianisene-d9 in Research

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Compound of Interest

Compound Name: Chlorotrianisene-d9

Cat. No.: B12315470

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Chlorotrianisene-d9**, a deuterated analog of the non-steroidal estrogen Chlorotrianisene. This guide is intended for researchers in pharmacology, drug metabolism, and related fields who require a stable isotope-labeled internal standard for quantitative analysis or a tracer for metabolic studies.

Introduction to Chlorotrianisene-d9

Chlorotrianisene-d9 is the deuterium-labeled version of Chlorotrianisene. Chlorotrianisene itself is a long-acting, orally active non-steroidal estrogen that functions as a selective estrogen receptor modulator (SERM). While the parent compound has known antiestrogenic properties and is a potent inhibitor of the COX-1 enzyme, the primary utility of **Chlorotrianisene-d9** in a research setting is as an internal standard for mass spectrometry-based quantification of Chlorotrianisene or as a tracer in metabolic fate studies. Its nine deuterium atoms provide a distinct mass shift, allowing for its differentiation from the unlabeled compound without significantly altering its chemical properties.

Commercial Availability and Specifications

Several commercial suppliers offer **Chlorotrianisene-d9** for research purposes. The table below summarizes the key quantitative data available from these suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Isotopic Purity	Chemical Purity	Available Formats
LGC Standards	Chlorotrianisene-d9 (trimethoxy-d9)	1276197-26-2	C ₂₃ H ₁₂ D ₉ ClO ₃	389.9195	99 atom % D	min 98%	0.005 g
CDN Isotopes	Chlorotrianisene-d9 (trimethoxy-d9)	1276197-26-2	C ₂₃ H ₁₂ D ₉ ClO ₃	389.93	99 atom % D	Not specified	0.01 g
MedchemExpress	Chlorotrianisene-d9	1276197-26-2	C ₂₃ H ₁₂ D ₉ ClO ₃	389.92	Not specified	Not specified	1 mg, 5 mg
Fisher Scientific	Chlorotrianisene-d9 (trimethoxy-d9), CDN	1276197-26-2	Not specified	Not specified	Not specified	Not specified	0.01 g
Immomart	Chlorotrianisene-d9	1276197-26-2	C ₂₃ H ₁₂ D ₉ ClO ₃	389.92	Not specified	Not specified	Not specified

Experimental Protocols

Detailed experimental protocols for the specific use of **Chlorotrianisene-d9** are not readily available in the public domain, as its application is often integrated into broader analytical methods. However, a general protocol for its most common application—as an internal standard in a quantitative Liquid Chromatography-Mass Spectrometry (LC-MS) assay for the parent compound, Chlorotrianisene—is provided below.

Protocol: Quantitative Analysis of Chlorotrianisene in a Biological Matrix using
Chlorotrianisene-d9 as an Internal Standard

1. Objective: To accurately quantify the concentration of Chlorotrianisene in a biological sample (e.g., plasma, tissue homogenate) using a stable isotope dilution LC-MS/MS method.

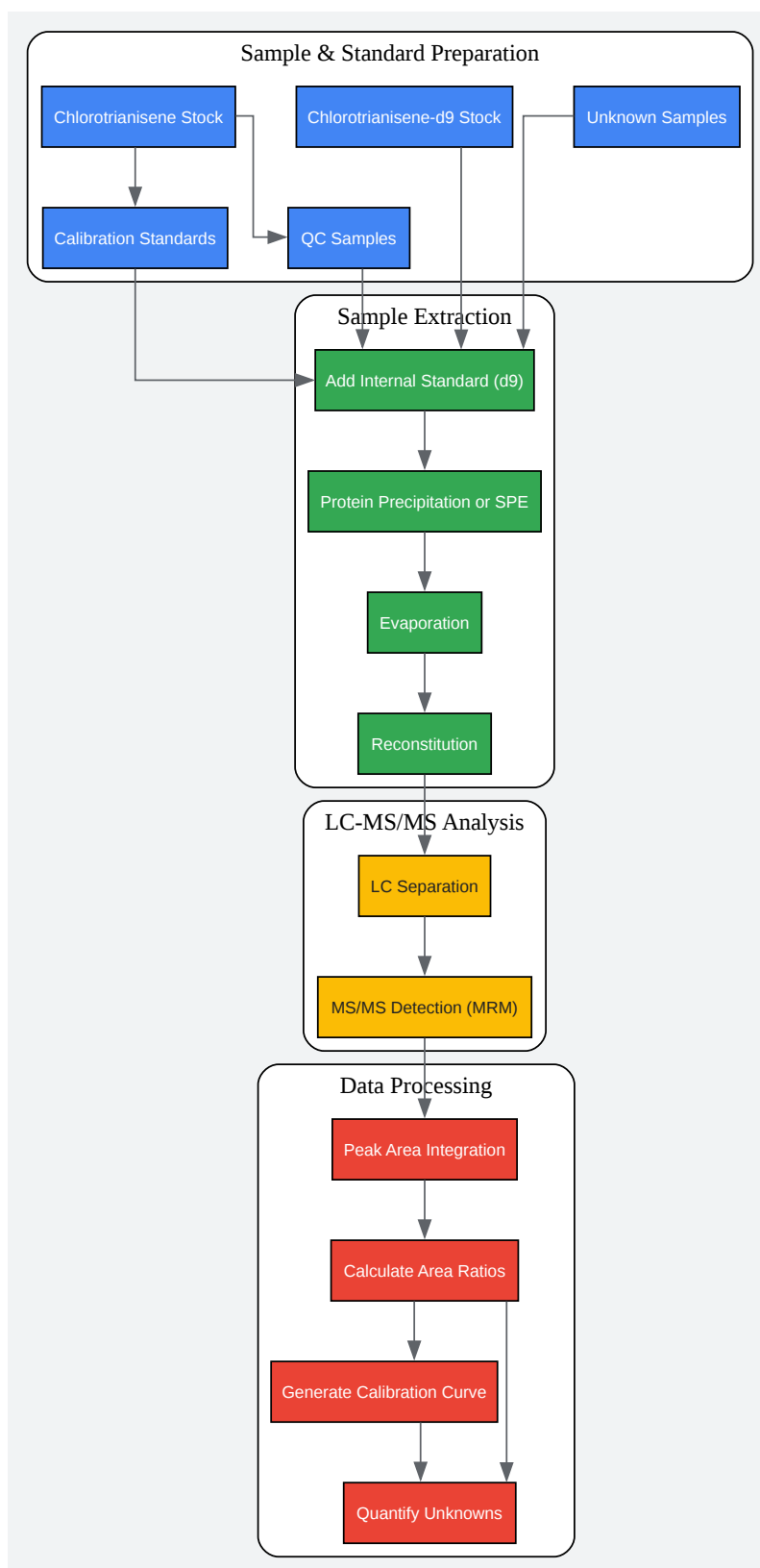
2. Materials:

- Chlorotrianisene (analytical standard)
- **Chlorotrianisene-d9** (internal standard)
- Biological matrix (e.g., human plasma)
- Acetonitrile (ACN), HPLC grade
- Formic acid (FA), LC-MS grade
- Water, LC-MS grade
- Solid Phase Extraction (SPE) cartridges or protein precipitation reagents
- Calibrated pipettes and appropriate labware
- LC-MS/MS system

3. Methods:

Visualizations

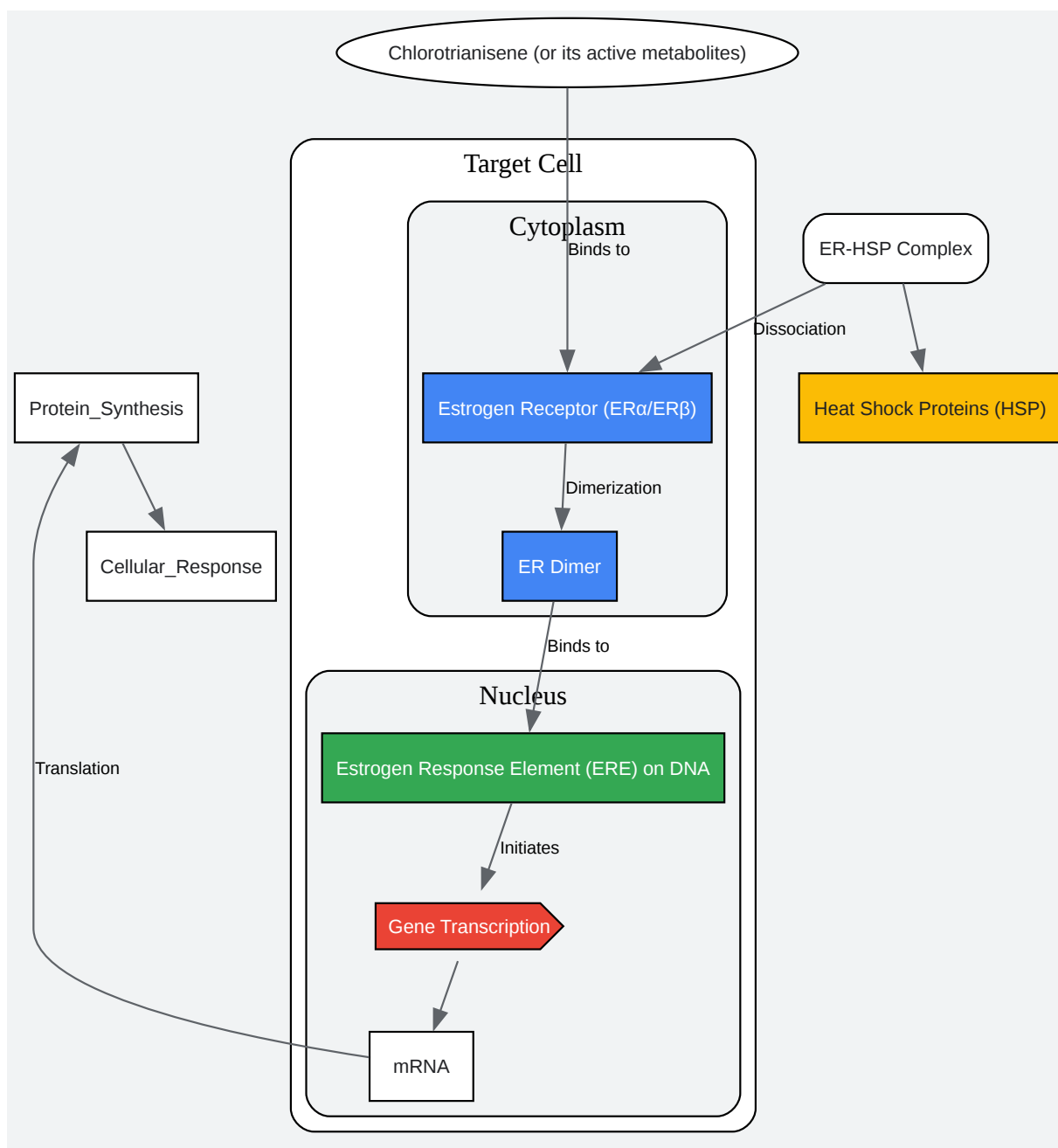
Experimental Workflow



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

Signaling Pathway of Chlorotrianisene

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Caption: Estrogen receptor signaling pathway activated by Chlorotrianisene.

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